

Health and safety information for "2-Chloro-1,4-benzoquinone"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-1,4-benzoquinone

Cat. No.: B1222853

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of **2-Chloro-1,4-benzoquinone**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier and adhere to all institutional and governmental safety protocols before handling this chemical.

Chemical and Physical Properties

2-Chloro-1,4-benzoquinone (CAS No: 695-99-8) is a highly reactive chlorinated quinone used as a synthetic intermediate in organic chemistry, particularly in the synthesis of dyes and agrochemicals.^[1] Its reactivity makes it a valuable electrophile but also necessitates careful handling due to its toxicological profile.^{[1][2]} It appears as a yellow to brown crystalline solid.^[3]^[4]

Table 1: Physicochemical Properties of **2-Chloro-1,4-benzoquinone**

Property	Value	Source(s)
CAS Number	695-99-8	[5][6]
Molecular Formula	C ₆ H ₃ ClO ₂	[4][5]
Molecular Weight	142.54 g/mol	[5][7]
Appearance	Yellow to brown crystalline solid	[2][3]
Melting Point	52-57 °C	[5][8]
Boiling Point	~210 °C (with decomposition)	[2][5]
Density	1.40 g/cm ³	[2][5]
Flash Point	83 °C	[5][8]
Solubility	Slightly soluble in water; Soluble in organic solvents (e.g., ethanol, ether, ACN, THF, DCM). Rapidly hydrolyzes in water.	[1]

| Vapor Pressure | 0.196 mmHg at 25°C |[5] |

Hazard Identification and Classification

2-Chloro-1,4-benzoquinone is classified as a hazardous chemical. The primary hazards are irritation to the skin, eyes, and respiratory system, with potential for harm if swallowed.[7][9][10] The signal word associated with this chemical is "Warning".[9][11]

Table 2: GHS Hazard Classification for **2-Chloro-1,4-benzoquinone**

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[7] [9]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation	[7] [9] [12]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[7] [9]

| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | [\[7\]](#) |

Note: Some sources may classify acute oral toxicity as Category 3 ("Toxic if swallowed").[\[12\]](#) Users should always refer to the specific SDS provided by the supplier.

Toxicological Information

While specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **2-Chloro-1,4-benzoquinone** are not readily available in public literature[\[13\]](#), the GHS classification indicates a significant hazard profile. The toxicity of p-benzoquinone and its derivatives is generally attributed to two primary mechanisms: the generation of reactive oxygen species (ROS) through redox cycling and the alkylation of essential biological macromolecules like proteins and DNA.[\[14\]](#)

Mechanisms of Toxicity (Inferred from Benzoquinone Derivatives)

Studies on the parent compound, 1,4-benzoquinone, and other derivatives provide insight into the likely toxicological pathways:

- **Oxidative Stress:** Benzoquinones can undergo redox cycling, leading to the formation of ROS.[\[14\]](#) An excess of ROS can overwhelm cellular antioxidant defenses, leading to oxidative stress, which damages lipids, proteins, and DNA. A study on 1,4-benzoquinone demonstrated that it induces ROS production, which in turn activates the ERK/MAPK signaling pathway, a key regulator of cell proliferation and survival.[\[15\]](#)

- **Enzyme Inhibition:** As a reactive electrophile, 1,4-benzoquinone can form covalent adducts with cellular nucleophiles, particularly the thiol groups of cysteine residues in proteins.^[4] This can lead to enzyme inhibition. For example, 1,4-benzoquinone has been shown to irreversibly inhibit protein tyrosine phosphatase PTPN2, a key regulator in hematopoietic cells. This inhibition leads to altered STAT1 signaling, a pathway implicated in benzene-induced leukemia.^[4]
- **Genotoxicity:** The metabolite 1,4-benzoquinone is considered the primary driver of benzene-induced genotoxicity.^[16] It can interfere with topoisomerase enzymes, which are critical for maintaining DNA structure during replication, leading to replication fork stalling and DNA double-strand breaks.^{[16][17]}

First-Aid Measures

Immediate action is required in case of exposure. Ensure safety showers and eyewash stations are readily accessible.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^{[9][18]}
- **Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.^{[12][18]}
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If you feel unwell, call a POISON CENTER or doctor.^{[12][18]}
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.^{[12][18]}

Handling, Storage, and Disposal

- **Handling:** Use only in a well-ventilated area, preferably within a chemical fume hood.^[1] Avoid formation and inhalation of dust.^[13] Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE). Wash hands and any exposed skin thoroughly after handling.^[13]

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[13] For long-term stability and to prevent polymerization, it is recommended to store under an inert gas at -20°C in a sealed, light-protected (amber) vial.[1] Keep away from incompatible materials such as strong bases, reducing agents, and nucleophiles.[1]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[13]

Accidental Release and Fire-Fighting Measures

- **Accidental Release:** Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation and breathing dust/vapors. Use personal protective equipment. For cleanup, use dry methods (sweep or vacuum) and place the material into a suitable, labeled container for disposal. Avoid generating dust.[13]
- **Fire-Fighting:** Suitable extinguishing media include dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[18] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[18] When heated, the compound may decompose and release toxic and corrosive gases such as carbon monoxide, carbon dioxide, and hydrogen chloride gas.[18]

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **2-chloro-1,4-benzoquinone** are not publicly detailed, its irritancy and toxicity would be assessed using standardized methodologies, such as those established by the Organisation for a co-operation and Development (OECD).

In Vitro Skin Irritation Testing (Based on OECD TG 439)

This test evaluates the potential of a chemical to cause skin irritation using a Reconstructed Human Epidermis (RhE) model, which mimics the properties of the human epidermis.[11][19]

- **Tissue Preparation:** Commercially available RhE tissue models are equilibrated in a culture medium.[19]

- **Chemical Application:** A precise amount of the test chemical (e.g., **2-chloro-1,4-benzoquinone**, likely dissolved in a suitable solvent) is applied topically to the surface of the RhE tissue. A negative control (solvent) and a positive control (a known irritant like 5% SDS) are run in parallel.[\[15\]](#)
- **Exposure and Incubation:** The tissues are exposed to the chemical for a defined period (e.g., 60 minutes), after which they are thoroughly rinsed to remove the chemical. The tissues are then transferred to a fresh medium and incubated for a post-exposure period (e.g., 42 hours).[\[11\]](#)
- **Viability Assessment:** Cell viability is determined using a quantitative assay, most commonly the MTT assay. In this assay, viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product. The amount of formazan produced is measured spectrophotometrically.[\[19\]](#)
- **Classification:** The tissue viability of the chemical-treated group is calculated as a percentage relative to the negative control. According to UN GHS criteria, a chemical is classified as a skin irritant (Category 2) if the mean tissue viability is less than or equal to 50%.[\[11\]](#)

In Vivo Acute Eye Irritation Testing (Based on OECD TG 405)

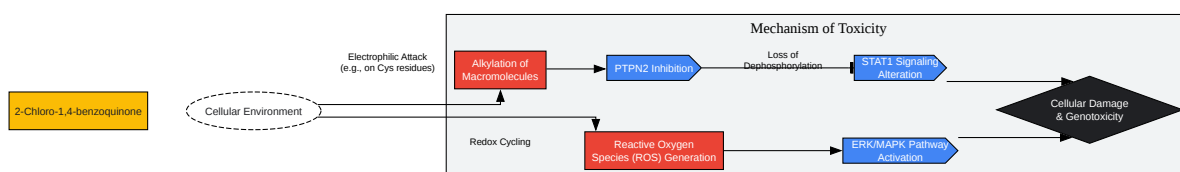
This guideline describes the procedure for assessing eye irritation or corrosion in live animals, typically albino rabbits. It is performed sequentially to minimize animal use and suffering.[\[5\]](#)[\[18\]](#)

- **Pre-Test Evaluation:** Before in vivo testing, a weight-of-the-evidence analysis is performed. Chemicals with known corrosive properties or a pH of ≤ 2.0 or ≥ 11.5 are not tested.[\[1\]](#)[\[5\]](#)
- **Animal Preparation:** Healthy young adult albino rabbits are used. Both eyes are examined 24 hours before the test to ensure no pre-existing irritation or defects are present.[\[5\]](#)[\[20\]](#) The use of systemic analgesics and topical anesthetics is required to minimize pain and distress.[\[5\]](#)
- **Chemical Application:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[18\]](#)

- Observation and Scoring: The eyes are examined at 1, 24, 48, and 72 hours after application.[18] Ocular lesions of the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) are scored according to a standardized scale (Draize scale).[1] The observation period may be extended to assess the reversibility of the effects.[1]
- Classification: If a corrosive or severe irritant effect is observed in the first animal, the test is terminated. If not, the response is confirmed using up to two additional animals in a sequential manner.[5] The final classification is based on the severity and reversibility of the observed lesions.

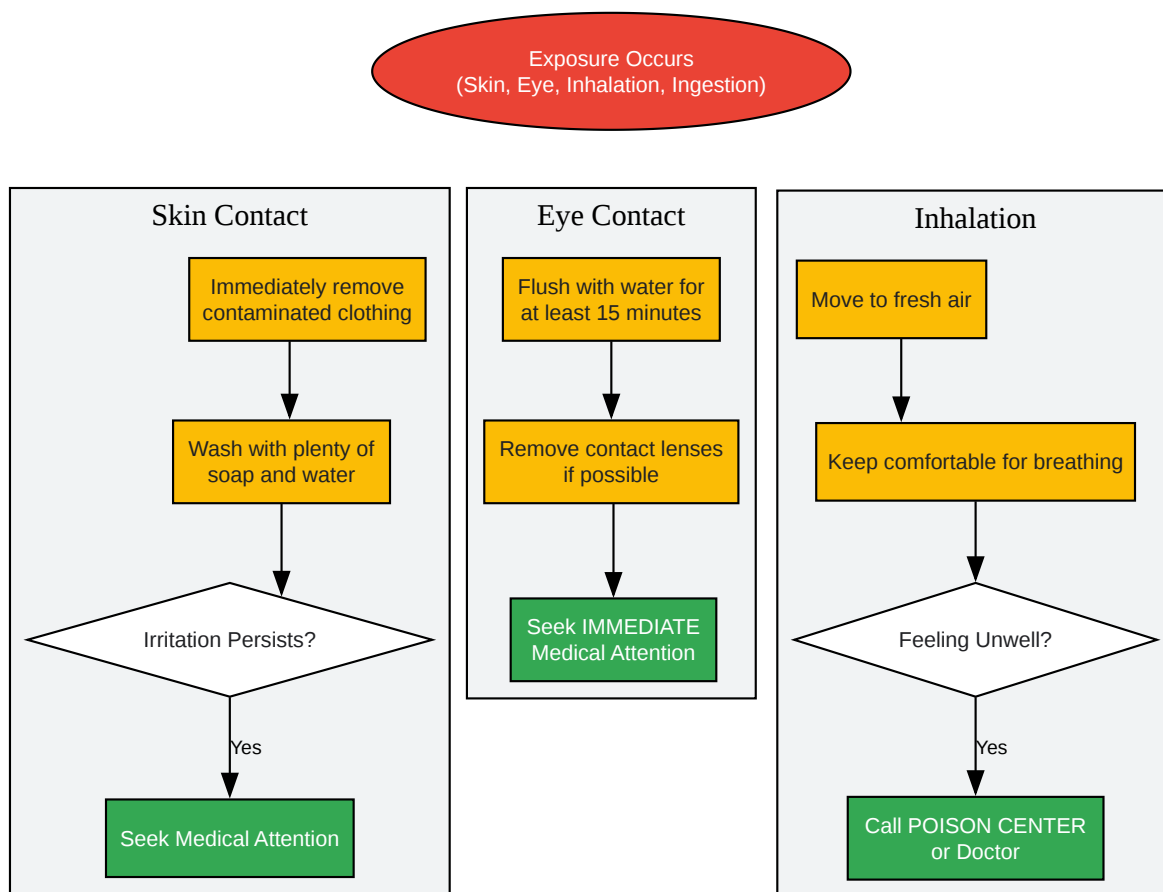
Visualizations: Pathways and Workflows

The following diagrams illustrate a potential mechanism of toxicity and a critical safety workflow.



[Click to download full resolution via product page](#)

Caption: Inferred mechanism of **2-Chloro-1,4-benzoquinone** toxicity.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ecetoc.org [ecetoc.org]

- 2. Wholesale CAS 695-99-8 99% Purity 2-Chloro-1,4-benzoquinone, CAS 695-99-8 99% Purity 2-Chloro-1,4-benzoquinone Manufacturer - Qixiolivetol.com [qixiolivetol.com]
- 3. siesascs.edu.in [siesascs.edu.in]
- 4. Benzoquinone, a leukemogenic metabolite of benzene, catalytically inhibits the protein tyrosine phosphatase PTPN2 and alters STAT1 signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. 2-氯-1,4-苯醌 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2-Chloro-1,4-benzoquinone | C6H3ClO2 | CID 69671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-氯-1,4-苯醌_MSDS_密度_熔点_CAS号【695-99-8】_化源网 [chemsrc.com]
- 9. fishersci.com [fishersci.com]
- 10. Page loading... [guidechem.com]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. echemi.com [echemi.com]
- 14. Application of quantitative structure-toxicity relationships for the comparison of the cytotoxicity of 14 p-benzoquinone congeners in primary cultured rat hepatocytes versus PC12 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Benzoquinone activates the ERK/MAPK signaling pathway via ROS production in HL-60 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. A mechanism for 1,4-Benzoquinone-induced genotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 17. scholars.uthscsa.edu [scholars.uthscsa.edu]
- 18. oecd.org [oecd.org]
- 19. mbresearch.com [mbresearch.com]
- 20. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [slideshare.net]
- To cite this document: BenchChem. [Health and safety information for "2-Chloro-1,4-benzoquinone"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222853#health-and-safety-information-for-2-chloro-1-4-benzoquinone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com